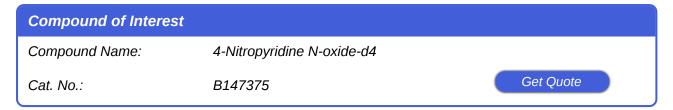


Application Notes and Protocols: Preparation of 4-Nitropyridine N-oxide-d4 Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitropyridine N-oxide-d4 is the deuterated form of 4-Nitropyridine N-oxide, a compound utilized in various research applications, including as a quorum sensing inhibitor and an inhibitor of Na,K-ATPase activity.[1] The incorporation of deuterium atoms (d4) makes it a valuable internal standard for mass spectrometry-based quantitative analysis, allowing for precise differentiation from its non-deuterated counterpart. Accurate and consistent preparation of stock solutions is paramount for reliable and reproducible experimental results.

This document provides detailed protocols for the preparation of **4-Nitropyridine N-oxide-d4** stock solutions, along with information on its properties, solubility, and stability to ensure its effective use in research and drug development.

Physicochemical Properties and Safety Data

A summary of the key physicochemical properties of **4-Nitropyridine N-oxide-d4** is presented in the table below.



Property	Value	Reference
CAS Number	119673-94-8	[1][2][3][4][5]
Molecular Formula	C5D4N2O3	[3][4]
Molecular Weight	144.12 g/mol	[3][4]
Appearance	Yellow to brown crystals or powder	[6]
Melting Point	159-164 °C (for non- deuterated)	[7][8]

Safety Precautions:

4-Nitropyridine N-oxide is classified as toxic if swallowed and causes skin and serious eye irritation.[8] It may also cause respiratory irritation.[8][9] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn at all times when handling this compound. All work should be conducted in a well-ventilated fume hood.[9]

Solubility and Stability

Quantitative solubility data for **4-Nitropyridine N-oxide-d4** is not extensively available. The following table provides qualitative solubility information for the non-deuterated analog, which is expected to be a good surrogate.

Solvent	Solubility	
Dimethyl Sulfoxide (DMSO)	Soluble	
Methanol (MeOH)	Soluble	
Ethanol (EtOH)	Soluble	
Acetonitrile (ACN)	Information not available	
Water	Insoluble/Slightly Soluble	

Stability:



4-Nitropyridine N-oxide is stable under normal laboratory conditions.[9] However, it may be sensitive to light and moisture.[9][10] Stock solutions should be stored in amber vials or protected from light to prevent photodegradation. To minimize the risk of degradation, it is recommended to prepare fresh working solutions from the stock solution for each experiment. For long-term storage, stock solutions should be kept at low temperatures.

Storage Condition	Recommended Duration
Short-term (days to weeks)	2-8 °C
Long-term (months to years)	-20 °C or -80 °C

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution of **4-Nitropyridine N-oxide-d4** in DMSO.

Materials:

- 4-Nitropyridine N-oxide-d4 solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Calibrated analytical balance
- Class A volumetric flask (e.g., 1 mL or 5 mL)
- Spatula
- Vortex mixer
- Sonicator
- Amber glass vials with screw caps



Procedure:

- Equilibration: Allow the vial containing **4-Nitropyridine N-oxide-d4** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **4-Nitropyridine N-oxide-d4** (e.g., 10 mg) using a calibrated analytical balance and transfer it to a clean, dry volumetric flask.
- Dissolution: Add a small volume of DMSO to the volumetric flask to dissolve the solid.
- Mixing: Gently swirl the flask to facilitate dissolution. If necessary, use a vortex mixer at low speed or sonicate for a few minutes to ensure the compound is completely dissolved.
- Dilution to Volume: Once the solid is fully dissolved, add DMSO to the volumetric flask until the meniscus reaches the calibration mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Transfer the stock solution into amber glass vials in appropriate aliquots to avoid repeated freeze-thaw cycles. Store the aliquots at -20 °C or -80 °C for longterm storage.

Protocol 2: Preparation of Working Solutions

This protocol outlines the preparation of a 100 μ g/mL working solution from the 10 mg/mL stock solution.

Materials:

- 10 mg/mL 4-Nitropyridine N-oxide-d4 stock solution in DMSO
- Desired solvent for the working solution (e.g., Methanol, Acetonitrile, or experimental buffer)
- Calibrated micropipettes and sterile tips
- Volumetric flask or microcentrifuge tubes



Procedure:

- Thawing: Remove an aliquot of the 10 mg/mL stock solution from the freezer and allow it to thaw completely at room temperature.
- Calculation: Determine the volume of the stock solution required to prepare the desired concentration and volume of the working solution. For example, to prepare 1 mL of a 100 µg/mL working solution, 10 µL of the 10 mg/mL stock solution is needed.
- Dilution: Using a calibrated micropipette, transfer the calculated volume of the stock solution into a volumetric flask or microcentrifuge tube containing the appropriate volume of the desired solvent.
- Mixing: Vortex the working solution gently to ensure thorough mixing.
- Use: Use the freshly prepared working solution immediately for your experiments. It is not recommended to store dilute working solutions for extended periods.

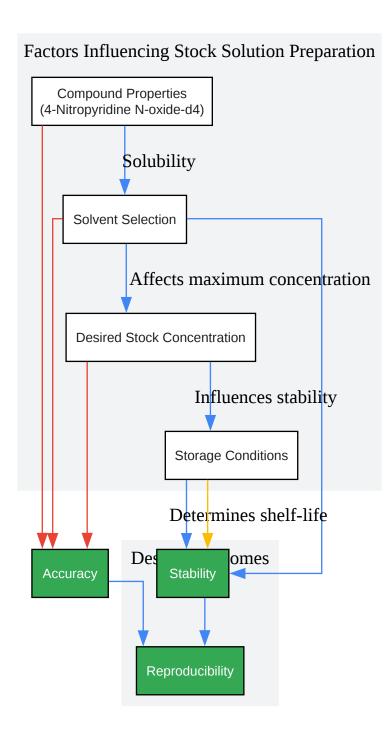
Visualizations



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Caption: Experimental workflow for the preparation of **4-Nitropyridine N-oxide-d4** stock and working solutions.





Affects degradation rate

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Caption: Logical relationships in the preparation of **4-Nitropyridine N-oxide-d4** stock solutions.

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